

An In-depth Technical Guide to Ethyl [(4-methylphenyl)amino]acetate

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Compound of Interest

Compound Name: (4-METHYLPHENYL)AMINO
ACETATE

CAS No.: 126875-83-0

Cat. No.: B1625861

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Abstract

This technical guide provides a comprehensive overview of Ethyl [(4-methylphenyl)amino]acetate, a key intermediate in synthetic organic chemistry. The nomenclature "**(4-methylphenyl)amino acetate**" can be ambiguous; this document focuses on the N-substituted glycine ester, specifically Ethyl 2-(4-methylanilino)acetate, corresponding to CAS Number 21911-68-2. This guide is intended for researchers, chemists, and professionals in drug development and materials science. It covers the compound's chemical identifiers, physicochemical properties, a detailed synthesis protocol with mechanistic insights, characteristic analytical data, safety and handling procedures, and its applications as a versatile chemical building block.

Chemical Identity and Physicochemical Properties

Ethyl [(4-methylphenyl)amino]acetate, also known as ethyl N-(p-tolyl)glycinate, is an aromatic secondary amine and an ester. Its structure is foundational for the synthesis of more complex heterocyclic systems and other target molecules in medicinal and materials chemistry.

Chemical Identifiers

A comprehensive list of identifiers for Ethyl [(4-methylphenyl)amino]acetate is provided below, facilitating its unambiguous identification in databases and procurement systems.

Identifier	Value	Source
CAS Number	21911-68-2	
IUPAC Name	ethyl 2-(4-methylanilino)acetate	
Synonyms	Ethyl 2-(p-tolylamino)acetate, Ethyl N-(4-methylphenyl)glycinate, p-Tolylamino-acetic acid ethyl ester	
Molecular Formula	C ₁₁ H ₁₅ NO ₂	
Molecular Weight	193.24 g/mol	
Canonical SMILES	CCOC(=O)CNC1=CC=C(C)C=C1	
InChI Key	RFCHXXFHULMCDW-UHFFFAOYSA-N	

Physicochemical Properties

Specific experimental data for the para isomer is not widely published. The table below includes predicted values and experimental data for the closely related meta isomer (CAS 21911-66-0) to provide reasonable estimates for handling and reaction planning.

Property	Value (Predicted or for Isomer)	Source
Physical State	Liquid or low-melting solid	General Observation
Boiling Point	293.2 °C at 760 mmHg (for meta isomer)	
Density	1.084 g/cm ³ (for meta isomer)	
Flash Point	131.1 °C (for meta isomer)	
Refractive Index	1.545 (for meta isomer)	
Solubility	Soluble in common organic solvents (e.g., Ethyl Acetate, Dichloromethane, Acetone). Insoluble in water.	General Chemical Principles
Topological Polar Surface Area (TPSA)	38.3 Å ²	
XLogP3	2.6	

Synthesis and Purification Protocol

The primary and most reliable method for synthesizing Ethyl [(4-methylphenyl)amino]acetate is the N-alkylation of p-toluidine with an ethyl haloacetate, such as ethyl bromoacetate or ethyl chloroacetate. This is a standard S_N2 reaction where the nucleophilic amine attacks the electrophilic α-carbon of the ester.

Mechanistic Rationale

The reaction requires a non-nucleophilic base. Its role is to neutralize the hydrohalic acid (HBr or HCl) that is formed as a byproduct. Without a base, the acid would protonate the starting p-toluidine, forming an ammonium salt. This deactivates the amine, rendering it non-nucleophilic and halting the reaction. Anhydrous potassium carbonate (K₂CO₃) is a cost-effective and suitable base for this purpose. The choice of a polar aprotic solvent like dimethylformamide (DMF) or acetone facilitates the dissolution of reactants and stabilizes the transition state of the S_N2 reaction, thereby increasing the reaction rate.

Detailed Experimental Protocol

Materials:

- p-Toluidine (1.0 eq)
- Ethyl bromoacetate (1.1 eq)
- Anhydrous Potassium Carbonate (K_2CO_3 , 1.5 eq)
- Acetone or Dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

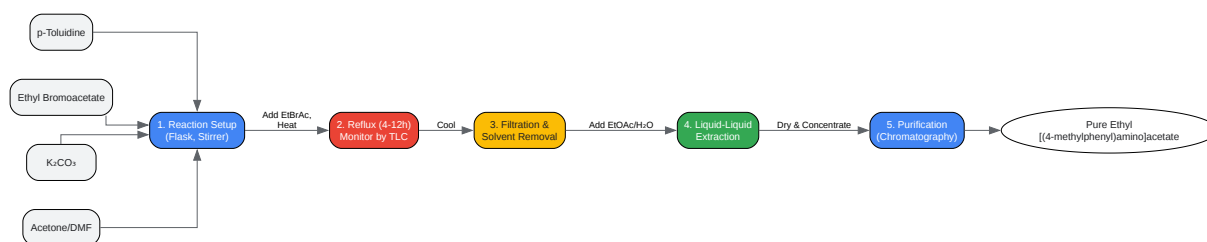
- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, add p-toluidine (1.0 eq) and anhydrous potassium carbonate (1.5 eq). Add a sufficient volume of dry acetone or DMF to ensure effective stirring (approx. 5-10 mL per gram of p-toluidine).
- **Reagent Addition:** Begin stirring the suspension. Slowly add ethyl bromoacetate (1.1 eq) to the flask at room temperature.
- **Reaction:** Heat the reaction mixture to a gentle reflux (for acetone, $\sim 56^\circ C$; for DMF, a temperature of $60-80^\circ C$ is suitable) and maintain for 4-12 hours.
 - **Expert Insight:** The reaction progress must be monitored by Thin Layer Chromatography (TLC) using a hexane/ethyl acetate mobile phase. The disappearance of the p-toluidine spot indicates reaction completion.

- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts (K_2CO_3 and KBr). Wash the filter cake with a small amount of acetone or ethyl acetate.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the bulk of the solvent.
- **Extraction:** Dissolve the resulting residue in ethyl acetate. Transfer the solution to a separatory funnel and wash sequentially with saturated aqueous $NaHCO_3$ solution (to remove any acidic impurities) and then brine (to reduce the solubility of organic material in the aqueous phase).
- **Drying and Concentration:** Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude product.

Purification

The crude product, typically a yellow to brown oil, can be purified by vacuum distillation or column chromatography on silica gel. For chromatography, a gradient elution with a mixture of hexane and ethyl acetate (e.g., starting from 95:5) is effective for isolating the pure product.^[1]

Synthesis Workflow Diagram



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Caption: Workflow for the N-alkylation synthesis of Ethyl [(4-methylphenyl)amino]acetate.

Spectroscopic Characterization

Authenticating the structure of the synthesized product is a critical, self-validating step of the protocol. The following are the expected spectroscopic signatures for Ethyl [(4-methylphenyl)amino]acetate.

- ¹H NMR (Proton Nuclear Magnetic Resonance):
 - Ethyl group: A triplet at ~1.2-1.3 ppm (3H, -OCH₂CH₃) and a quartet at ~4.1-4.2 ppm (2H, -OCH₂CH₃).
 - Methyl group (Aromatic): A singlet at ~2.2-2.3 ppm (3H, Ar-CH₃).
 - Methylene group (α to N): A singlet or doublet (if coupled to N-H) at ~3.9-4.1 ppm (2H, -NH-CH₂-CO).
 - N-H proton: A broad singlet, typically between 4.0-5.0 ppm (1H, -NH-), which is D₂O exchangeable.
 - Aromatic protons: Two doublets in the aromatic region (~6.6-7.1 ppm), characteristic of a 1,4-disubstituted (para) benzene ring (2H each, AA'BB' system).
- ¹³C NMR (Carbon Nuclear Magnetic Resonance):
 - Ester Carbonyl: ~171-173 ppm.
 - Aromatic Carbons: Four signals expected. The carbon attached to nitrogen (~145-147 ppm), the carbon with the methyl group (~129-131 ppm), the two carbons ortho to the amino group (~113-115 ppm), and the two carbons meta to the amino group (~129-130 ppm).
 - Ethyl group: -OCH₂CH₃ at ~61 ppm and -OCH₂CH₃ at ~14 ppm.
 - Methylene Carbon (α to N): ~46-48 ppm.

- Methyl Carbon (Aromatic): ~20-21 ppm.
- IR (Infrared) Spectroscopy:
 - N-H stretch: A sharp to medium peak around 3350-3450 cm^{-1} .
 - C=O stretch (Ester): A strong, sharp peak around 1730-1750 cm^{-1} .
 - C-N stretch: A peak in the 1250-1350 cm^{-1} region.
 - C-H stretches (Aromatic & Aliphatic): Peaks just above and below 3000 cm^{-1} .

Safety, Handling, and Storage

While a specific safety data sheet (SDS) for this compound is not universally available, a robust safety protocol can be established based on its functional groups (aromatic amine, ester) and related compounds.^[2]

- Hazard Summary: Assumed to be harmful if swallowed, inhaled, or in contact with skin. May cause irritation to the skin, eyes, and respiratory tract. Aromatic amines should be handled as potential toxins. The compound is likely combustible but not highly flammable.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile).
 - Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Handling: Avoid breathing vapors or mist. Avoid contact with skin and eyes. Ground all equipment when transferring to prevent static discharge. Keep away from heat and sources of ignition.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents and strong acids.

Applications in Research and Development

Ethyl [(4-methylphenyl)amino]acetate is not typically an end-product but rather a versatile intermediate. Its bifunctional nature—a nucleophilic secondary amine and an ester group that can be hydrolyzed or transformed—makes it a valuable building block.

- **Pharmaceutical Synthesis:** As a functionalized aniline, it serves as a precursor for the synthesis of various heterocyclic compounds, which are common scaffolds in drug discovery. [3] For instance, the amine can be acylated or used in condensation reactions to form imidazole, triazole, or other nitrogen-containing ring systems.[4]
- **Medicinal Chemistry:** The "p-tolyl" moiety is a common feature in many bioactive molecules. This intermediate allows for the straightforward introduction of the N-(p-tolyl)glycinate pharmacophore for lead optimization and the development of new chemical entities.
- **Materials Science:** Aniline derivatives are used in the synthesis of dyes and functional organic materials.[5] This compound can be incorporated into larger molecular structures to tune electronic and optical properties.

Conclusion

Ethyl [(4-methylphenyl)amino]acetate (CAS 21911-68-2) is a valuable and versatile chemical intermediate. Understanding its synthesis via N-alkylation, proper handling procedures, and characteristic analytical profile is essential for its effective use in research and development. This guide provides the foundational knowledge and practical protocols required by scientists to confidently synthesize, verify, and apply this compound in the creation of novel molecules for pharmaceutical and materials science applications.

References

- Royal Society of Chemistry. (n.d.). Supplementary Information for Experimental Procedures. Retrieved from a document detailing general procedures for Cu-catalyzed amination, which uses similar starting materials and purification techniques.
- Zhao, M.-N., & Guan, Z.-H. (2019).
- Sciencelab.com, Inc. (2005, October 10). Material Safety Data Sheet - Ethyl acetate. Retrieved from [\[Link\]](#)

- Haghbeen, K., & Tan, E. W. (2016). Crystal structure of ethyl 2-[2-(4-methylbenzoyl)-5-p-tolyl-1H-imidazol-1-yl]acetate.
- Borys, D., et al. (2022). 2-((4-Phenyl-5-(2-(p-tolylamino)ethyl)-4H-1,2,4-triazol-3-yl)thio)-N'-(1-phenylethylidene)acetohydrazide. Molbank, 2022(2), M1398.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. uwm.edu [uwm.edu]
- 3. Crystal structure of ethyl 2-[2-(4-methylbenzoyl)-5-p-tolyl-1H-imidazol-1-yl]acetate - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2-((4-Phenyl-5-(2-(p-tolylamino)ethyl)-4H-1,2,4-triazol-3-yl)thio)-N'-(1-phenylethylidene)acetohydrazide | MDPI [mdpi.com]
- 5. benchchem.com [benchchem.com]
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